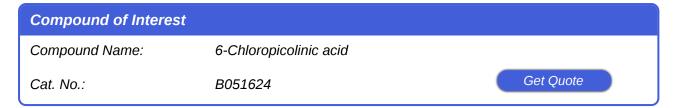


A Technical Guide to the Physicochemical Properties of 6-Chloropicolinic Acid

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting and boiling points of **6- Chloropicolinic acid**, a key intermediate in pharmaceutical and agrochemical synthesis. This document outlines its core physicochemical properties, standardized experimental protocols for their determination, and a visual representation of its synthesis pathway.

Core Physicochemical Data

6-Chloropicolinic acid (CAS No: 4684-94-0) is a white to cream or tan crystalline powder.[1] Its fundamental physical properties are summarized in the table below, providing a baseline for its handling, purification, and use in further chemical reactions.

Property	Value
Melting Point	185 - 191 °C[1][2][3][4]
Boiling Point	~241.15 °C (rough estimate)[2][4]
Molecular Formula	C6H4CINO2[2]
Molecular Weight	157.55 g/mol [2]



Experimental Protocols for Physical Property Determination

Accurate determination of melting and boiling points is crucial for verifying the purity and identity of a chemical compound. The following are standard laboratory protocols for these measurements.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. This property is a critical indicator of purity, with pure substances typically exhibiting a sharp melting range.

Methodology:

- Sample Preparation: A small amount of the dry, powdered **6-Chloropicolinic acid** is packed into a capillary tube, which is sealed at one end.[3][4]
- Apparatus Setup: The capillary tube is attached to a thermometer and placed in a heating apparatus, such as a Thiele tube or a modern digital melting point apparatus.[1] The heating medium is typically an oil bath or a metal block.
- Heating and Observation: The sample is heated at a controlled, slow rate, typically around
 2°C per minute as the temperature approaches the expected melting point.
- Data Recording: The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded. This range represents the melting point.[5] For a pure compound, this range is typically narrow.

Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[6][7] For substances like **6-Chloropicolinic acid**, which is a solid at room temperature, this determination requires melting the substance first.

Methodology:



- Sample Preparation: A small quantity of **6-Chloropicolinic acid** is placed in a small test tube (fusion tube). A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the molten sample.
- Apparatus Setup: The test tube assembly is attached to a thermometer and placed in a
 Thiele tube containing a high-boiling point liquid like paraffin oil.[7][8]
- Heating and Observation: The Thiele tube is gently heated, and as the temperature rises, air trapped in the capillary tube will be expelled, forming a stream of bubbles.[7][8] Heating is continued until a steady stream of bubbles is observed.
- Data Recording: The heat source is then removed. The temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube is recorded as the boiling point.[7][8] It is also important to record the atmospheric pressure at the time of the measurement.[6]

Synthesis Workflow of 6-Chloropicolinic Acid

The following diagram illustrates a common synthetic route for **6-Chloropicolinic acid**, providing a visual guide for researchers involved in its production.



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References

- 1. SSERC | Melting point determination [sserc.org.uk]
- 2. quora.com [quora.com]
- 3. westlab.com [westlab.com]
- 4. davjalandhar.com [davjalandhar.com]
- 5. byjus.com [byjus.com]
- 6. Determination of Boiling Point of Organic Compounds GeeksforGeeks [geeksforgeeks.org]
- 7. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 8. chem.libretexts.org [chem.libretexts.org]
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